

# Tenidap-Warfarin Interaction: Key Quantitative Data

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## Compound Focus: Tenidap

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The following table summarizes the key findings from a clinical study that investigated the effect of **tenidap** sodium on the pharmacodynamics and plasma protein binding of warfarin in healthy male volunteers [1] [2].

Parameter	Tenidap Group (Change from Baseline)	Placebo Group (Change from Baseline)	Clinical Significance
Prothrombin Time AUC(0,120h)	Increased from 1692.4 ± 234.5 s·h to <b>1769.3 ± 218.0 s·h</b> [1]	Decreased from 1747.6 ± 289.4 s·h to <b>1708.1 ± 236.8 s·h</b> [1]	Suggests a potential enhancement of warfarin's anticoagulant effect [1].
Normalization of Prothrombin Times	Significant delay at <b>36, 48, 72, and 96 hours</b> after warfarin dosing [1].	No significant delay reported [1].	Indicates a prolonged pharmacodynamic effect.
Unbound Warfarin Fraction	Increased by <b>0.08% ± 0.09</b> [1]	Decreased by <b>-0.03% ± 0.10</b> [1]	Statistically significant (p=0.047) but considered <b>not clinically meaningful</b> on its own [1].

## Experimental Protocol from Clinical Study

For researchers looking to understand or reference the methodology of the primary study, here is a summary of the protocol used [1] [2]:

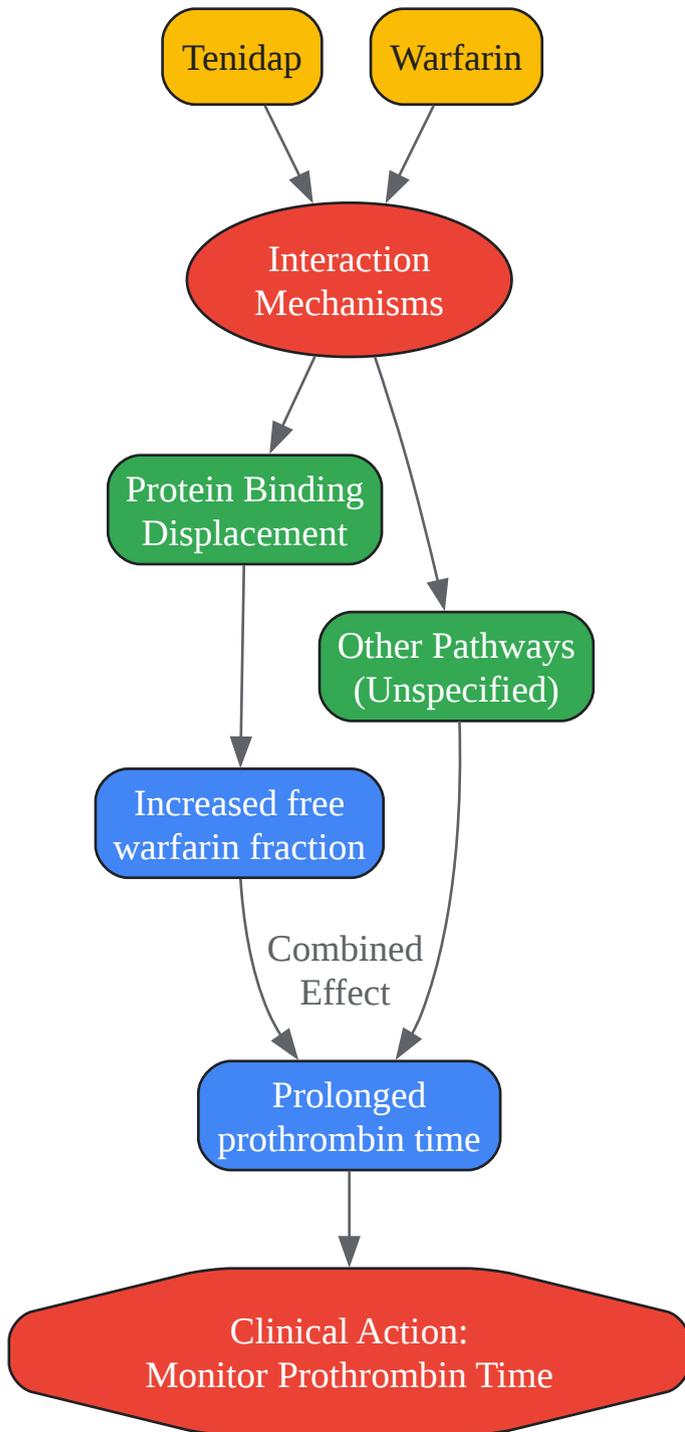
- **Study Design:** Open-label, randomized study.
- **Subjects:** Fourteen healthy male volunteers.
- **Treatment Regimen:**
  - Subjects received either a single oral dose of **120 mg tenidap sodium** or a matching **placebo** from days 11 to 36.
  - A single oral dose of **0.75 mg kg<sup>-1</sup> warfarin** was administered on day 1 (baseline) and again on day 32.
- **Primary Assessments:**
  - **Pharmacodynamics:** Prothrombin times were measured, and the area under the curve (AUC) from 0 to 120 hours was calculated for both warfarin doses.
  - **Protein Binding:** The percentage of unbound (free) warfarin in plasma was determined.

## Mechanism of Interaction & Clinical Management

The exact mechanism behind this interaction appears to be multifactorial.

- **Plasma Protein Displacement: Tenidap** may interact with warfarin by **displacing it from plasma albumin binding sites** [3]. This can transiently increase the concentration of free, active warfarin in the bloodstream.
- **Additional Mechanisms:** The observed pharmacodynamic effects suggest that displacement from plasma proteins may not be the sole mechanism, and other unknown pathways may be involved [1] [3].
- **Clinical Recommendation:** The study authors concluded that **prothrombin times should be monitored closely** during the co-administration of **tenidap** and warfarin to manage the potential for increased anticoagulant effect [1] [2].

The following diagram illustrates the proposed interaction mechanisms and clinical outcomes based on the study findings:



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## Key Considerations for Researchers

- **Drug Status:** Please note that **tenidap** is an **investigational drug** that was never marketed for rheumatoid arthritis, partly due to unresolved safety concerns, including potential long-term toxicity and effects like proteinuria [3].
- **Broader Interaction Profile:** Beyond warfarin, **tenidap** has documented interactions with other drugs, including **lithium**, **phenytoin**, and **angiotensin-converting enzyme (ACE) inhibitors**, often necessitating dosage adjustments [3].

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## References

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2. Effect of Tenidap Sodium on the Pharmacodynamics and ... [pubmed.ncbi.nlm.nih.gov]
3. Tenidap - an overview | ScienceDirect Topics [sciencedirect.com]

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